

stability and storage of 2-Pyridyl Tribromomethyl Sulfone

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Compound of Interest

Compound Name: **2-Pyridyl Tribromomethyl Sulfone**

Cat. No.: **B1312236**

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An In-depth Technical Guide to the Stability and Storage of **2-Pyridyl Tribromomethyl Sulfone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Pyridyl Tribromomethyl Sulfone** (CAS RN: 59626-33-4). Due to the absence of specific, publicly available quantitative stability studies on this compound, this document outlines its known qualitative stability characteristics, potential degradation pathways based on its chemical structure, and detailed, generalized experimental protocols for conducting stability assessments in a laboratory setting. These protocols are derived from internationally recognized guidelines.

Chemical and Physical Properties

2-Pyridyl Tribromomethyl Sulfone is a white to light yellow crystalline solid.^[1] It is characterized by the presence of a pyridine ring, a tribromomethyl group, and a sulfone linkage. These functional groups dictate its chemical reactivity and stability profile.

Property	Value	Reference
Chemical Formula	C ₆ H ₄ Br ₃ NO ₂ S	[2]
Molecular Weight	393.88 g/mol	[2]
Appearance	White to light yellow crystal/solid	[1]
Purity	>98.0% (by HPLC)	[2]
CAS Number	59626-33-4	[2]
Melting Point	159-162°C	[3]

Stability Profile and Storage Recommendations

Safety Data Sheets (SDS) consistently describe **2-Pyridyl Tribromomethyl Sulfone** as stable under proper conditions.[2][4][5] The primary recommendations for storage are intended to prevent degradation from environmental factors.

Recommended Storage Conditions

To ensure the long-term integrity of the compound, the following storage conditions are recommended:

Condition	Recommendation	Source
Temperature	Store in a cool place.	[2][4]
Light	Store in a dark place.	[2][4]
Atmosphere	Keep container tightly closed.	[2][4]
Incompatibilities	Store away from oxidizing agents, acids, and metals.	[2][4][5]

Potential Degradation Pathways

While specific degradation products for this compound have not been detailed in the available literature, an analysis of its structure suggests potential pathways for instability:

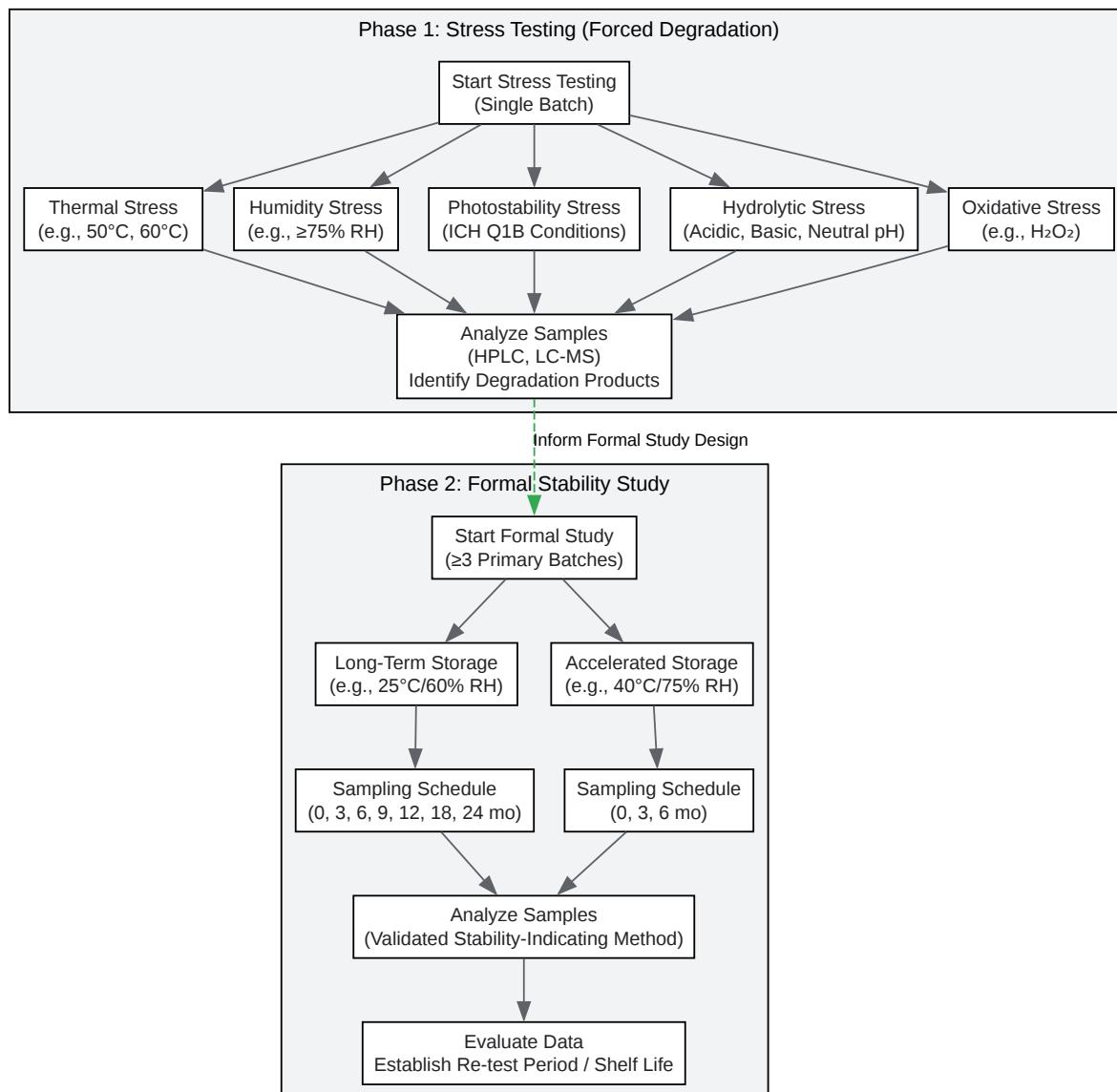
- Hydrolysis: The sulfone group itself is generally resistant to hydrolysis. However, extreme pH conditions could potentially affect the molecule. Studies on other sulfonyl compounds indicate that hydrolysis can occur, though sulfones are typically more stable than sulfonyl halides.[6][7]
- Photodegradation: Pyridine and its derivatives are known to be susceptible to photodegradation upon exposure to UV light.[1] Therefore, exposure to direct sunlight or other sources of UV radiation should be avoided.
- Thermal Decomposition: Upon combustion or exposure to high temperatures, hazardous decomposition products may be generated, including carbon oxides, nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide.[2][4]
- Reductive Cleavage: The tribromomethyl group may be susceptible to reductive debromination under certain conditions, as has been observed in similar phenyl tribromomethyl sulfone derivatives.[8][9] The carbon-sulfur bonds in sulfones can also be weakened under reductive conditions, potentially leading to dissociation.[10]

Experimental Protocols for Stability Assessment

To generate quantitative stability data for **2-Pyridyl Tribromomethyl Sulfone**, a series of experiments based on the International Council for Harmonisation (ICH) and Organisation for Economic Co-operation and Development (OECD) guidelines can be performed.[5][11][12]

General Workflow for Stability Testing

The following diagram outlines a typical workflow for assessing the stability of a chemical substance.

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Caption: General workflow for chemical stability assessment.

Thermal Stability Protocol (ICH Q1A)

This protocol is designed to determine the thermal stability of the substance.

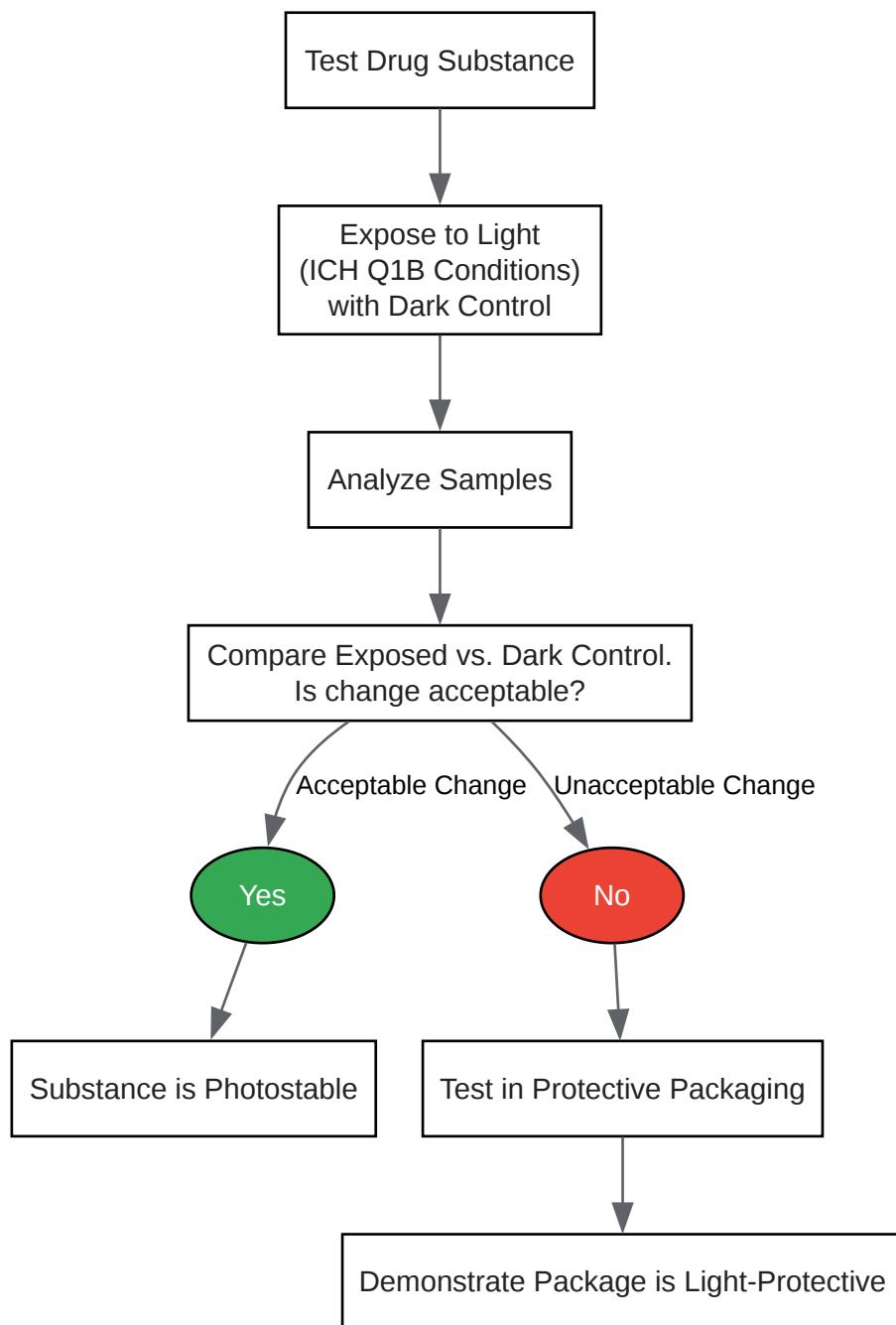
- Sample Preparation: Place a sufficient quantity of **2-Pyridyl Tribromomethyl Sulfone** (e.g., 1-2 grams) in a container that simulates the proposed packaging. Prepare at least three samples for each storage condition.
- Storage Conditions: Place the samples in controlled-environment stability chambers under the following conditions:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- Testing Frequency:
 - Long-term: Test at 0, 3, 6, 9, 12, 18, and 24 months.
 - Accelerated: Test at 0, 3, and 6 months.[\[11\]](#)
- Analysis: At each time point, analyze the samples for purity (using a validated stability-indicating HPLC method), appearance, and the presence of degradation products.

Photostability Protocol (ICH Q1B)

This protocol evaluates the stability of the substance when exposed to light.

- Sample Preparation: Spread a thin layer of the solid substance (not more than 3 mm thick) on a suitable container.[\[13\]](#) Prepare a "dark control" sample by wrapping an identical container in aluminum foil.
- Light Exposure: Expose the samples to a light source that meets ICH Q1B requirements. The total exposure should be not less than 1.2 million lux hours of visible light and an integrated near-ultraviolet energy of not less than 200 watt-hours per square meter.[\[14\]](#)
- Analysis: After the exposure period, compare the exposed sample to the dark control. Analyze both for changes in appearance and for purity and degradation products by HPLC.

The following diagram illustrates the decision-making process in photostability testing.



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Caption: Decision workflow for photostability testing.

Analytical Methodology

A validated stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection, is crucial for stability studies. The method must be able to separate the parent compound from any potential degradation products and allow for their quantification. Mass spectrometry (LC-MS) can be used to identify the structure of any significant degradants found during stress testing.

Summary of Safety and Handling

Proper handling is essential to maintain the integrity of **2-Pyridyl Tribromomethyl Sulfone** and ensure personnel safety.

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and appropriate clothing to avoid skin and eye contact.[2][4]
- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust, to avoid breathing dust.[2][4]
- Handling: Avoid generating dust. Wash hands thoroughly after handling.[2][4]
- Spills: In case of a spill, sweep the material into an airtight container, avoiding dust dispersion.[2][4]

This guide provides a framework for understanding and evaluating the stability of **2-Pyridyl Tribromomethyl Sulfone**. While the compound is generally stable under recommended storage conditions, the execution of formal stability studies as outlined is necessary to establish a quantitative shelf-life and to fully characterize its degradation profile.

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